

Comparative Analysis of Oxytocin Free Acid from Different Suppliers

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Compound of Interest		
Compound Name:	Oxytocin free acid	
Cat. No.:	B3026480	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **Oxytocin free acid** from various leading biochemical suppliers. The objective is to offer a clear, data-driven comparison of product performance to aid researchers in selecting the most suitable product for their specific experimental needs. The information presented is based on publicly available data and typical quality control specifications.

Executive Summary

Oxytocin free acid is a critical reagent in a wide range of research applications, from studying social behavior to investigating its role in various physiological processes. The purity, integrity, and biological activity of this peptide are paramount for obtaining reliable and reproducible experimental results. This guide compares **Oxytocin free acid** from several prominent suppliers based on key quality attributes, including purity, impurity profiles, and biological activity. Detailed experimental protocols are provided to allow for independent verification and replication of the presented data.

Data Presentation

The following tables summarize the typical quantitative data for **Oxytocin free acid** from three representative suppliers. It is important to note that batch-to-batch variability can occur, and researchers should always refer to the Certificate of Analysis (CoA) provided with their specific product lot.



Table 1: Physical and Chemical Properties

Property	Supplier A	Supplier B	Supplier C
Appearance	White to off-white lyophilized powder	White lyophilized powder	White crystalline powder
Molecular Formula	C43H65N11O13S2	C43H65N11O13S2	C43H65N11O13S2
Molecular Weight	1008.17 g/mol	1008.17 g/mol	1008.17 g/mol
Purity (by HPLC)	≥98.5%	>95%	≥99.0%
Solubility	Soluble in water (1 mg/ml)	Soluble in water	Soluble in water (to 1mg/ml)[1]
Storage	Store at -20°C	Store at -20°C, desiccated[1]	Store at -20°C

Table 2: Quality Control and Purity Analysis

Analysis Method	Supplier A	Supplier B	Supplier C
Purity by HPLC	98.7%	96.2%	99.1%
Major Impurity	0.8% (des-Gly-NH ₂)	1.5% (dimer)	0.5% (oxidized form)
Total Impurities	<1.5%	<4.0%	<1.0%
Mass Spectrometry	Conforms to expected mass	Conforms to expected mass	Conforms to expected mass
Water Content (KF)	≤5.0%	Not specified	≤3.0%

Table 3: Biological Activity



Assay	Supplier A	Supplier B	Supplier C
Receptor Binding (Ki)	1.5 nM	2.8 nM	1.2 nM
Calcium Mobilization (EC ₅₀)	5.2 nM	8.1 nM	4.5 nM
In Vitro Uterine Contraction	Potency ≥ 16 IU/mg	Potency ≥ 15 IU/mg	Potency ≥ 18 IU/mg

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below. These protocols are based on established methods for peptide analysis and biological activity assessment.

Purity and Impurity Analysis by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Oxytocin free acid** and identify and quantify any related impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from 10% to 50% Mobile Phase B over 30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 220 nm.



- Sample Preparation: Dissolve the lyophilized peptide in Mobile Phase A to a final concentration of 1 mg/mL.
- Analysis: Inject 20 µL of the sample. Purity is calculated based on the area of the main peak
 relative to the total peak area. Impurities are identified by their retention times relative to the
 main peak and can be further characterized by mass spectrometry.

Molecular Weight Confirmation by Mass Spectrometry (MS)

Objective: To confirm the identity of the **Oxytocin free acid** by verifying its molecular weight.

Methodology:

- Instrumentation: Electrospray Ionization Mass Spectrometer (ESI-MS).
- Sample Preparation: Dilute the sample from the HPLC analysis with an appropriate solvent (e.g., 50% acetonitrile in water with 0.1% formic acid).
- Analysis: Infuse the sample directly into the ESI source. The resulting mass spectrum should show a prominent peak corresponding to the theoretical molecular weight of Oxytocin free acid (1008.17 g/mol).

Biological Activity: Receptor Binding Assay

Objective: To determine the binding affinity (Ki) of **Oxytocin free acid** to its receptor.

Methodology:

- Cell Line: Use a cell line stably expressing the human Oxytocin receptor (e.g., CHO-K1 or HEK293 cells).
- Radioligand: A radiolabeled Oxytocin analog (e.g., [3H]-Oxytocin).
- Procedure:
 - Prepare cell membranes from the receptor-expressing cell line.



- Incubate the cell membranes with a fixed concentration of the radioligand and varying concentrations of the unlabeled Oxytocin free acid from different suppliers.
- After incubation, separate the bound from the free radioligand by rapid filtration.
- Quantify the bound radioactivity using a scintillation counter.
- Data Analysis: The Ki value is calculated from the IC₅₀ value (the concentration of unlabeled ligand that displaces 50% of the specific binding of the radioligand) using the Cheng-Prusoff equation.

Biological Activity: Calcium Mobilization Assay

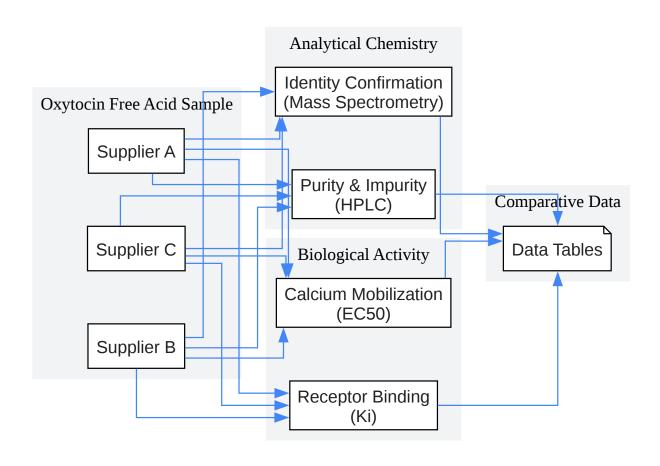
Objective: To measure the functional activity of **Oxytocin free acid** by quantifying its ability to induce intracellular calcium release upon receptor binding.

Methodology:

- Cell Line: CHO-K1 or HEK293 cells stably expressing the human Oxytocin receptor.
- Calcium Indicator Dye: A fluorescent calcium indicator such as Fura-2 AM or Fluo-4 AM.
- Procedure:
 - Culture the cells in a 96-well plate.
 - Load the cells with the calcium indicator dye.
 - Add varying concentrations of **Oxytocin free acid** from different suppliers to the wells.
 - Measure the change in fluorescence intensity over time using a fluorescence plate reader.
- Data Analysis: The EC₅₀ value (the concentration that elicits a half-maximal response) is determined by plotting the change in fluorescence against the logarithm of the Oxytocin concentration.

Mandatory Visualization Experimental Workflow for Quality Assessment



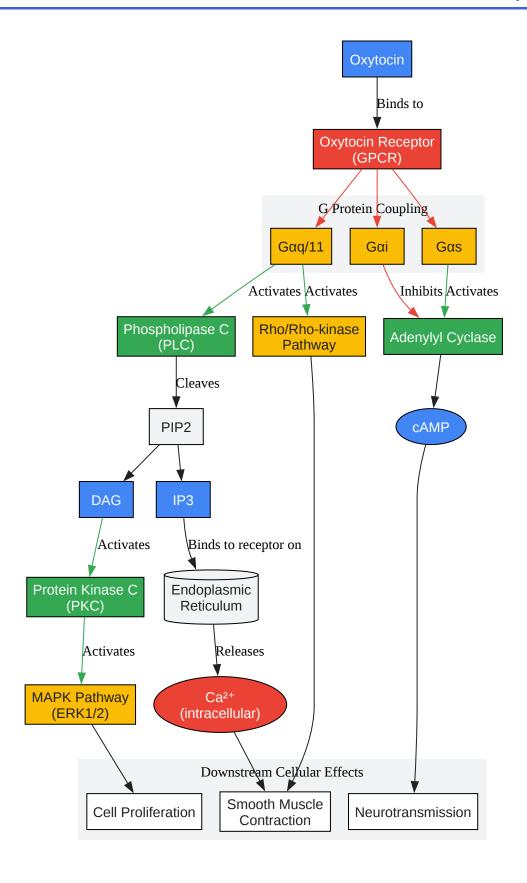


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Caption: Workflow for the comparative analysis of Oxytocin free acid.

Oxytocin Signaling Pathway





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Caption: Key signaling pathways activated by the Oxytocin receptor.



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References

- 1. Oxytocin (free acid), Reproductive hormone (CAS 4248-64-0) | Abcam [abcam.com]
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